

Application Notes and Protocols: (4-Aminosulfonylphenyl)boronic acid in Medicinal Chemistry

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Compound of Interest

Compound Name: (4-Aminosulfonylphenyl)boronic acid

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(4-Aminosulfonylphenyl)boronic acid, also known as 4-sulfamoylphenylboronic acid, is a versatile building block in medicinal chemistry. Its unique combination of a sulfonamide group and a boronic acid moiety makes it a valuable tool for the development of novel therapeutics, particularly in the area of enzyme inhibition. This document provides detailed application notes and experimental protocols for the use of **(4-Aminosulfonylphenyl)boronic acid** and its derivatives.

Application 1: Inhibition of β -Lactamases

(4-Aminosulfonylphenyl)boronic acid and its derivatives have emerged as potent inhibitors of β -lactamases, enzymes that confer bacterial resistance to β -lactam antibiotics. The boronic acid acts as a transition-state analog, forming a reversible covalent bond with the catalytic serine residue in the active site of serine-based β -lactamases, such as AmpC. This inhibitory action can restore the efficacy of existing β -lactam antibiotics.

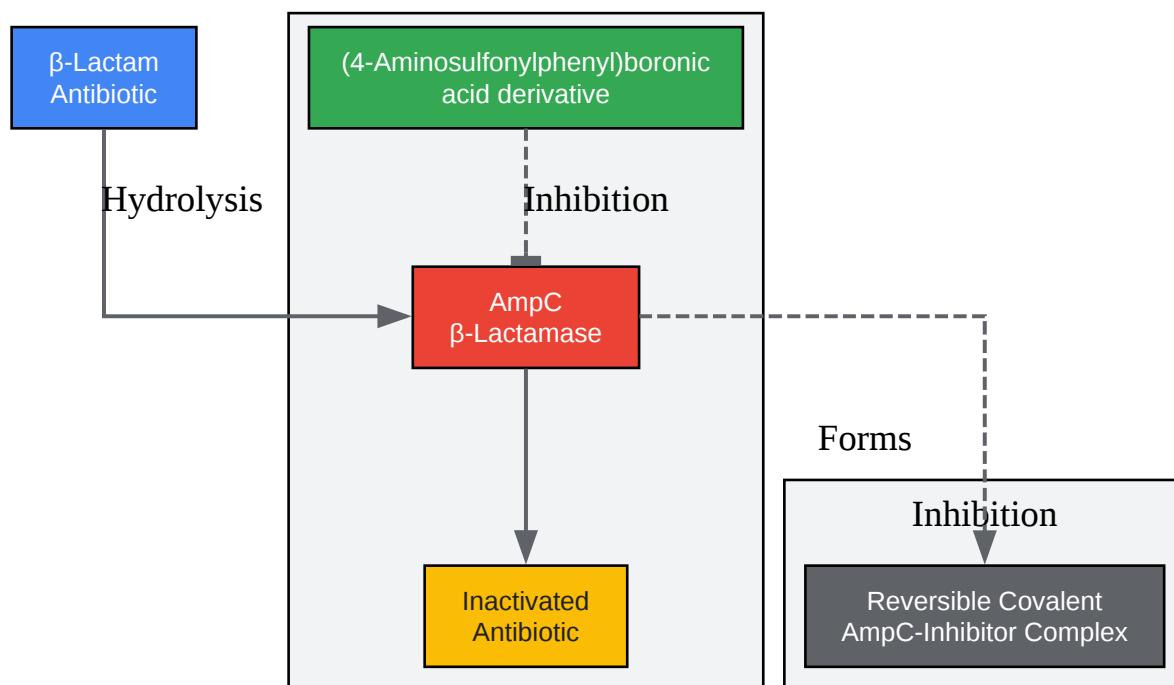
Quantitative Data: Inhibition of AmpC β -Lactamase

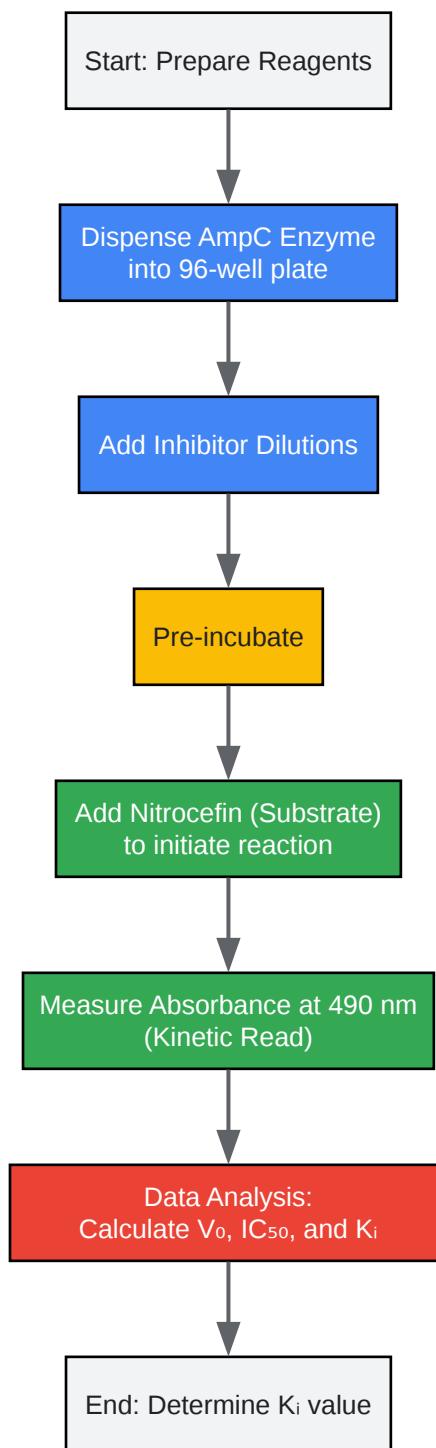
The following table summarizes the inhibitory activity of various sulfonamide boronic acid derivatives against AmpC β -lactamase. The inhibition constant (K_i) is a measure of the

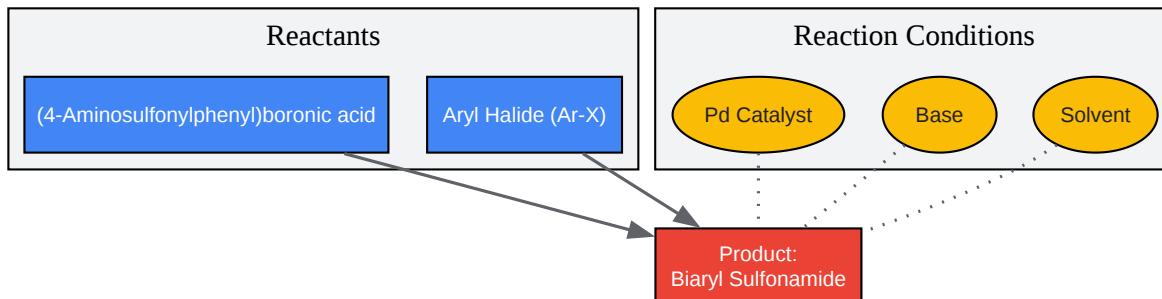
inhibitor's potency, with lower values indicating greater potency.

Compound ID	R Group	K _i (nM)	Fold Improvement vs. Carboxamide Analog
1	Methyl	789	23
2	Phenylacetyl	70	11
3	2-Thienylacetyl	25	3
4	Benzyl	3700	-
5	m-Carboxybenzyl	430	-

Signaling Pathway: Inhibition of AmpC β -Lactamase







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